

The Solubility Profile of 2-Cyanophenothiazine: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 2-Cyanophenothiazine

Cat. No.: B030674

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This technical guide provides a comprehensive overview of the solubility of **2-Cyanophenothiazine** (CAS 38642-74-9), a key intermediate in the synthesis of various pharmaceutical compounds, particularly antipsychotic drugs.^[1] This document is intended for researchers, scientists, and professionals in drug development, offering available solubility data, detailed experimental protocols for its determination, and visual workflows to aid in laboratory processes.

Quantitative Solubility Data

Precise quantitative experimental data on the solubility of **2-Cyanophenothiazine** in a range of organic solvents is not extensively documented in publicly available literature. However, qualitative assessments and predicted values provide initial guidance for solvent selection. The following table summarizes the available information.

Solvent	Solubility (Qualitative)	Solubility (Predicted)
Anhydrous Ethanol	Soluble[2]	-
Chloroform	Soluble[2][3]	-
Dimethyl Sulfoxide (DMSO)	Soluble[2]	-
Water	Slightly Soluble[2]	-
Not Specified	-	0.00316 mg/mL[4]

It is crucial to note that the predicted solubility value is based on computational models and may not reflect experimental results.[4] Researchers are strongly encouraged to determine the solubility experimentally for their specific applications.

Experimental Protocol: Determination of 2-Cyanophenothiazine Solubility

The following protocol outlines a standard procedure for determining the solubility of **2-Cyanophenothiazine** in an organic solvent using the isothermal shake-flask method. This method is widely accepted for generating reliable equilibrium solubility data.[5]

Objective: To determine the saturation solubility of **2-Cyanophenothiazine** in a specific organic solvent at a controlled temperature.

Materials:

- **2-Cyanophenothiazine** (solid)
- Selected organic solvent (e.g., ethanol, chloroform, DMSO)
- Analytical balance
- Vials with screw caps
- Constant temperature shaker bath
- Centrifuge (optional)

- Syringe filters (e.g., 0.22 μm PTFE)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer

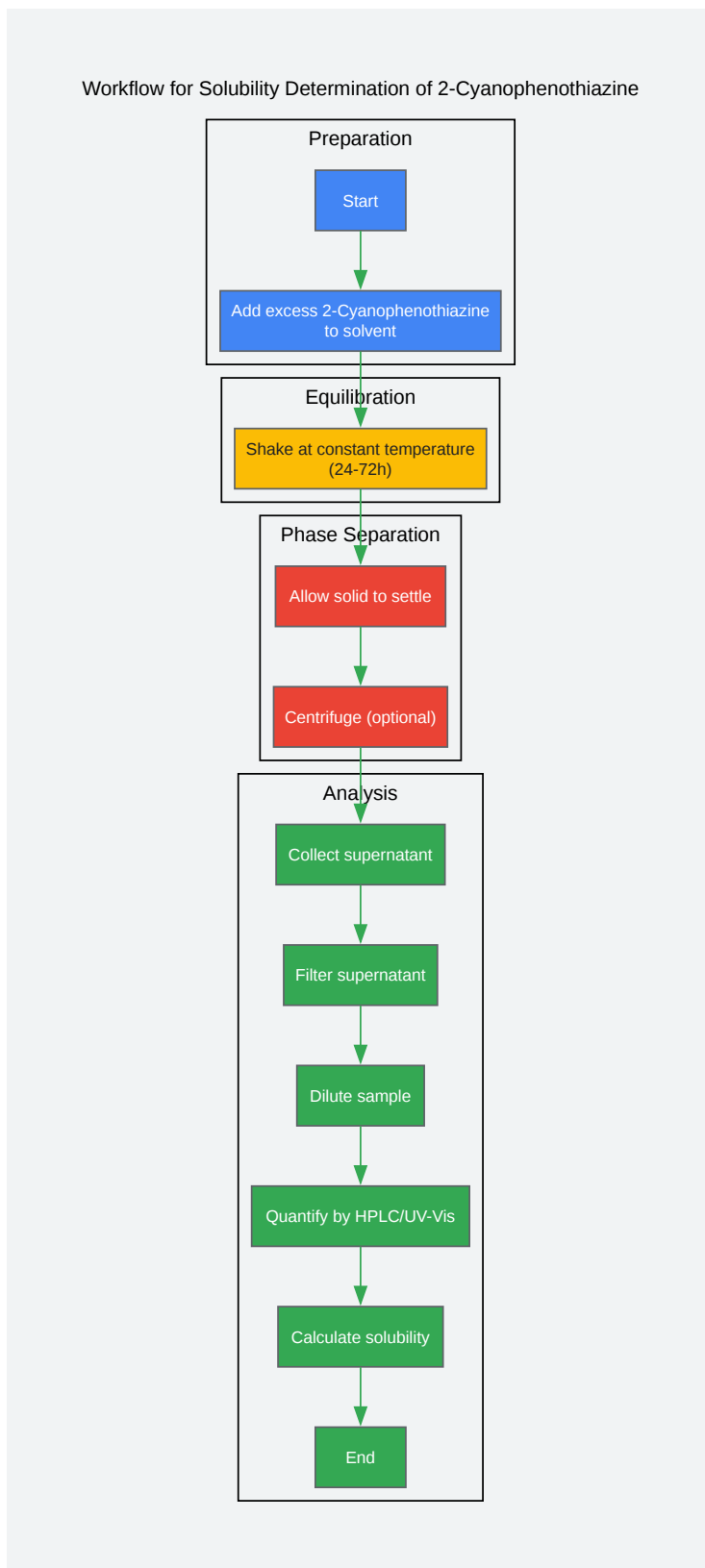
Procedure:

- **Preparation of Supersaturated Solutions:** Add an excess amount of solid **2-Cyanophenothiazine** to a vial containing a known volume of the chosen organic solvent. The presence of undissolved solid is essential to ensure saturation is reached.
- **Equilibration:** Tightly seal the vials and place them in a constant temperature shaker bath set to the desired experimental temperature (e.g., 25 $^{\circ}\text{C}$). Agitate the vials for a sufficient period (typically 24-72 hours) to allow the system to reach equilibrium.
- **Phase Separation:** After the equilibration period, cease agitation and allow the vials to rest at the constant temperature for a period to allow the excess solid to sediment. For solvents where sedimentation is slow, centrifugation can be employed to facilitate the separation of the solid and liquid phases.
- **Sample Collection and Preparation:** Carefully withdraw a known volume of the clear supernatant using a pipette. It is critical to avoid disturbing the sediment. Immediately filter the collected supernatant through a syringe filter to remove any remaining microscopic solid particles.
- **Quantification:** Accurately dilute the filtered solution with a suitable solvent to a concentration that falls within the linear range of the analytical instrument (HPLC or UV-Vis spectrophotometer). Analyze the diluted sample to determine the concentration of **2-Cyanophenothiazine**.
- **Calculation:** Calculate the solubility of **2-Cyanophenothiazine** in the solvent using the following formula, accounting for the dilution factor:

$$\text{Solubility (mg/mL)} = \text{Measured Concentration (mg/mL)} \times \text{Dilution Factor}$$

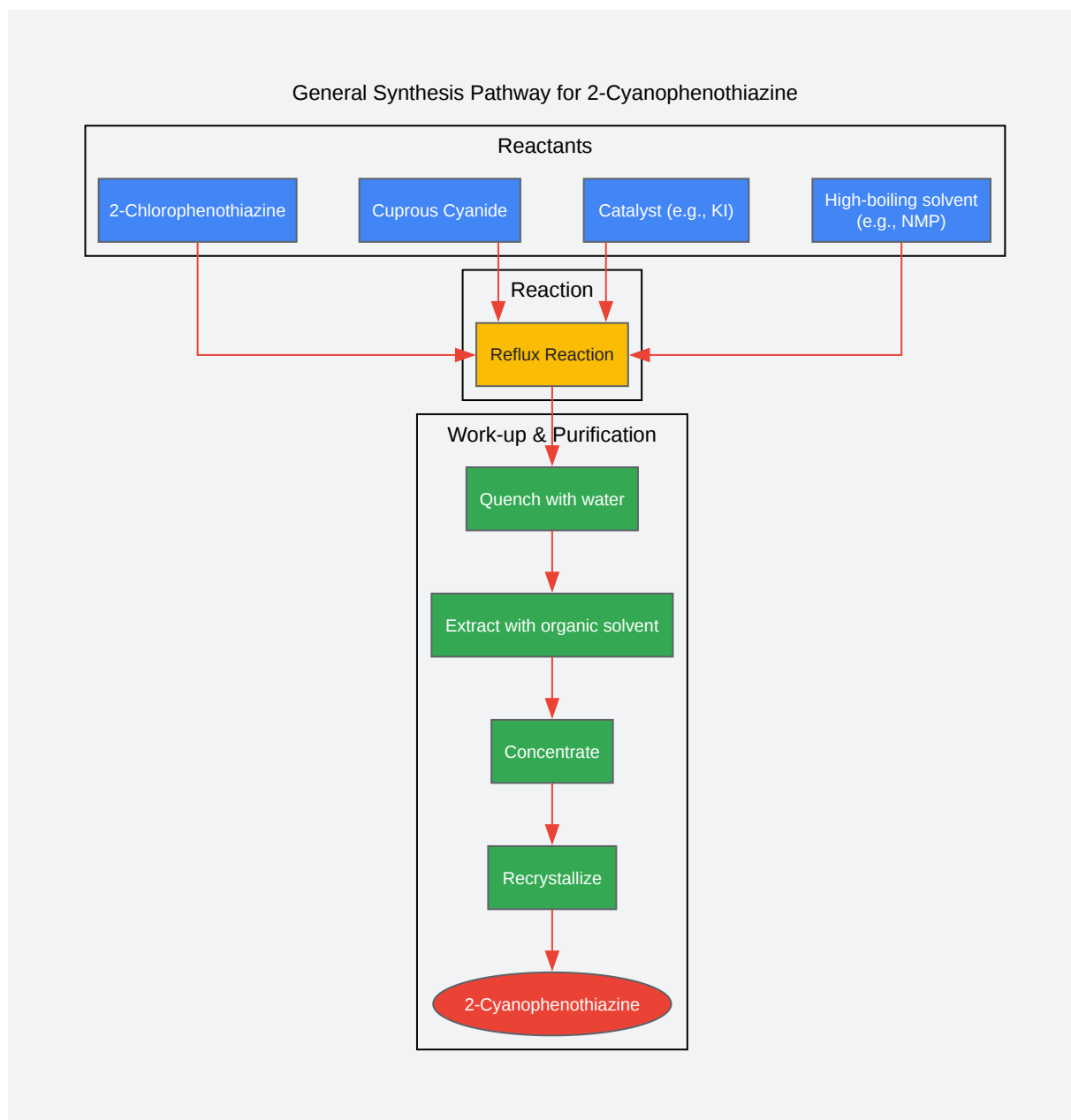
Visualizing Experimental and Synthetic Workflows

To further aid researchers, the following diagrams, generated using Graphviz, illustrate key processes related to **2-Cyanophenothiazine**.



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Caption: A flowchart of the isothermal shake-flask method.



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Caption: A simplified overview of a common synthetic route.

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